

ISA-2011B not showing expected results in vitro

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Compound of Interest

Compound Name: **ISA-2011B**
Cat. No.: **B612124**

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ISA-2011B Technical Support Center

Welcome to the technical support center for **ISA-2011B**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshooting for in vitro experiments involving **ISA-2011B**.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **ISA-2011B**?

A1: **ISA-2011B** is a selective inhibitor of Phosphatidylinositol 4-Phosphate 5-Kinase 1 Alpha (PIP5K1 α).^{[1][2][3]} By inhibiting PIP5K1 α , **ISA-2011B** prevents the synthesis of phosphatidylinositol 4,5-bisphosphate (PIP2), a crucial precursor molecule for the PI3K/AKT signaling pathway.^{[2][3]} This leads to the downregulation of downstream effectors involved in cell survival, proliferation, and invasion.^{[1][2]}

Q2: What are the recommended storage conditions for **ISA-2011B**?

A2: For long-term stability, the stock solution of **ISA-2011B** should be stored at -80°C for up to two years or at -20°C for up to one year.^[1]

Q3: In which solvent should **ISA-2011B** be dissolved?

A3: **ISA-2011B** is typically dissolved in DMSO for in vitro experiments.^{[1][4]} The final concentration of DMSO in the cell culture medium should be kept low (e.g., <0.1%) to avoid solvent-induced cytotoxicity.

Q4: Is **ISA-2011B** cytotoxic at effective concentrations?

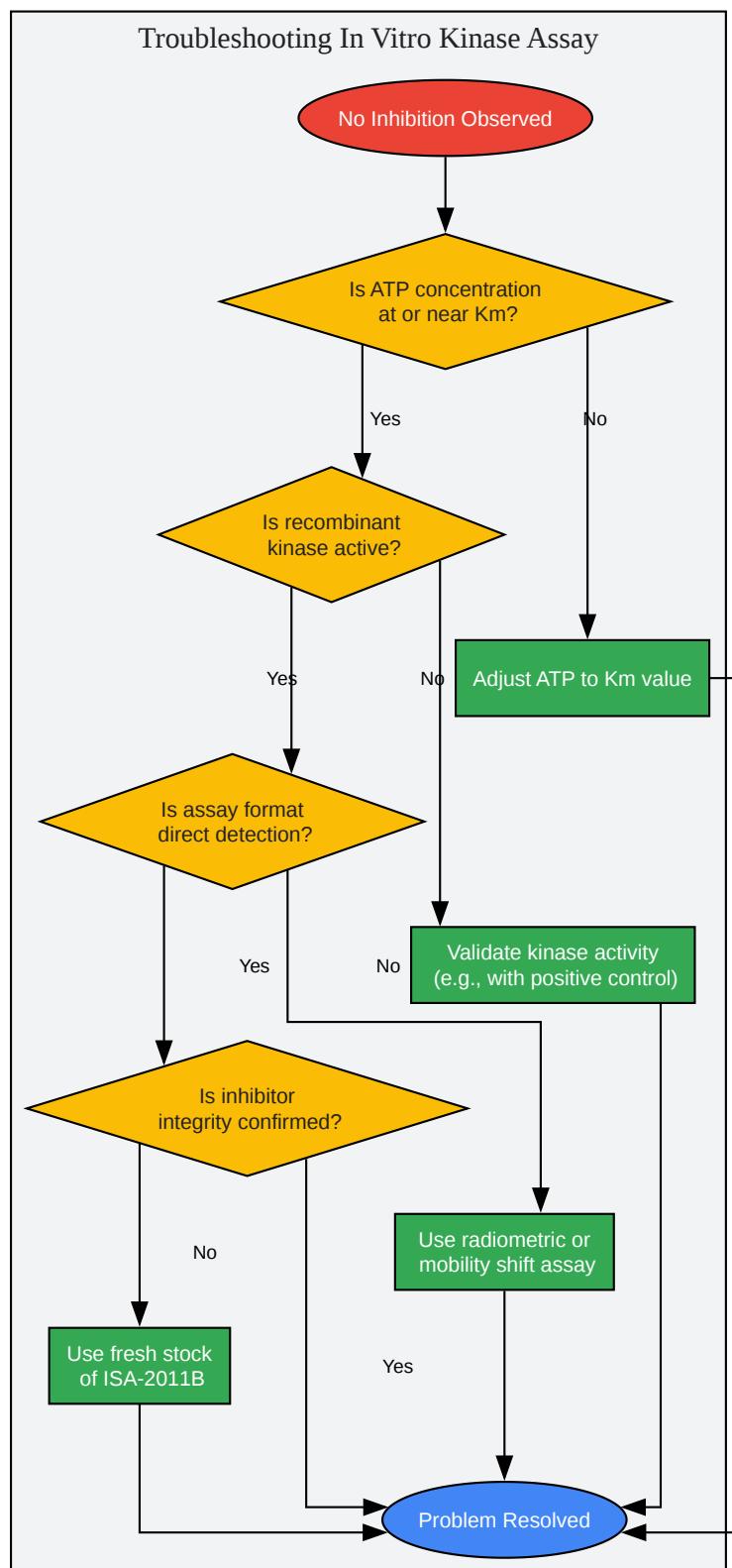
A4: Cytotoxicity can be dose-dependent. In primary T cells, significant cytotoxicity and apoptosis were observed at a concentration of 25 μ M, whereas 10 μ M showed lower cytotoxic activity.^[5] It is crucial to perform a dose-response curve to determine the optimal, non-toxic working concentration for your specific cell line and assay.

Troubleshooting Guide

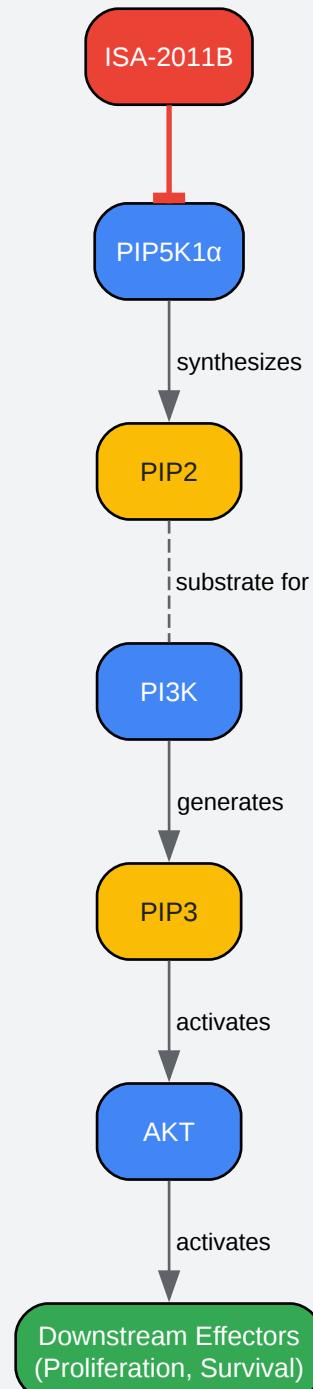
Q5: My in vitro kinase assay shows no inhibition with **ISA-2011B**. What could be the issue?

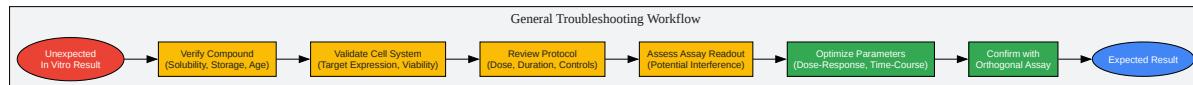
A5: Several factors can contribute to a lack of inhibition in an in vitro kinase assay.

- ATP Concentration: The inhibitory potential of ATP-competitive inhibitors can be masked by high concentrations of ATP in the assay buffer.^[6] Consider determining the K_m of ATP for PIP5K1 α and using an ATP concentration close to this value.
- Enzyme Activity: Ensure the recombinant PIP5K1 α enzyme is active. Variability in purification methods, the presence of different affinity tags (e.g., GST vs. 6xHis), or the autophosphorylation state of the kinase can affect its activity.^[7]
- Assay Format: Some assay formats, like luciferase-based assays that measure ATP depletion, can be prone to artifacts.^{[7][8]} The inhibitor might interfere with the reporter enzyme (luciferase), leading to false results.^[8] Consider using a direct measurement method, such as a radiometric assay that tracks phosphate incorporation into a substrate.^[6]
- Inhibitor Integrity: Verify that the **ISA-2011B** compound has not degraded due to improper storage or handling.



ISA-2011B Mechanism of Action





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